

# An In-depth Technical Guide to Vat Orange 1 (CAS 1324-11-4)

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## Compound of Interest

Compound Name: Vat Orange 1  
Cat. No.: B116557

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## Abstract

**Vat Orange 1**, identified by CAS number 1324-11-4, is a synthetic organic compound belonging to the class of vat dyes.<sup>[1]</sup> Also known as Golden Yellow RK and C.I. 59105, this yellowish-brown powder is primarily utilized in the textile industry for dyeing and printing various fabrics, including cotton, viscose, silk, and polyester blends.<sup>[2][3][4][5]</sup> Its molecular formula is C<sub>24</sub>H<sub>10</sub>Br<sub>2</sub>O<sub>2</sub>, with a molecular weight of approximately 490.14 g/mol.<sup>[2][6][7][8]</sup> Beyond its use in textiles, **Vat Orange 1** also serves in the manufacturing of organic pigments.<sup>[2][5][7]</sup> This guide provides a comprehensive overview of the chemical and physical properties of **Vat Orange 1**, its synthesis, applications, and safety information. Recent research has also explored its potential in material science as an n-type semiconductor for organic field-effect transistors (OFETs).<sup>[9]</sup>

## Chemical and Physical Properties

**Vat Orange 1** is characterized as a yellow-brown powder.<sup>[2][3]</sup> It is soluble in nitrobenzene, xylene, and 1,2,3,4-tetrahydronaphthalene, and slightly soluble in chloroform, 2-chlorophenol, pyridine, acetone, ethanol, toluene, and benzene.<sup>[2][5][7][10]</sup> The compound is insoluble in water.<sup>[1]</sup>

## Table 1: General Properties of Vat Orange 1

Property	Value	Reference
CAS Number	1324-11-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[11]</a>
C.I. Name	Vat Orange 1, 59105	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Synonyms	Golden Yellow RK, Cibanon Golden Yellow RK, Gold Orange 5G	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Yellow-brown powder	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>24</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Molecular Weight	490.14 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a>

**Table 2: Physical and Chemical Data of Vat Orange 1**

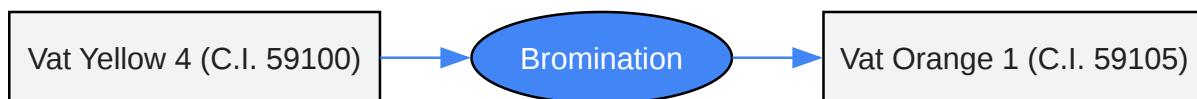
Property	Value	Reference
Density	1.837 g/cm <sup>3</sup>	<a href="#">[13]</a>
Boiling Point	694.9 °C at 760 mmHg	<a href="#">[13]</a>
Flash Point	210.8 °C	<a href="#">[13]</a>
Water Solubility	8.337 mg/L at 20 °C	<a href="#">[4]</a>
LogP	8.06 at 25 °C	<a href="#">[4]</a>

**Table 3: Fastness Properties of Vat Orange 1**

Property	Rating	Reference
Light Fastness (Xenon)	6-7	<a href="#">[3]</a> <a href="#">[4]</a>
Washing (60°C)	4-5	<a href="#">[3]</a>
Perspiration	4-5	<a href="#">[3]</a>
Rubbing	4-5	<a href="#">[3]</a>
Sublimation (180°C)	4-5	<a href="#">[3]</a>

## Synthesis

The primary manufacturing method for **Vat Orange 1** involves the bromination of C.I. Vat Yellow 4 (C.I. 59100).<sup>[7]</sup> This process continues until the bromine content reaches approximately 28%.<sup>[7]</sup> The synthesis of the precursor, Vat Yellow 4, is a complex process that is not detailed in the available search results.



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### Synthesis of **Vat Orange 1**

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Vat Orange 1** are not publicly available in the provided search results. However, a general outline of the synthesis can be described as follows:

### Synthesis of **Vat Orange 1** from Vat Yellow 4

- Objective: To introduce bromine atoms into the Vat Yellow 4 molecule to produce **Vat Orange 1**.
- Reactants: C.I. Vat Yellow 4, Brominating agent (e.g., elemental bromine).
- General Procedure:
  - C.I. Vat Yellow 4 is subjected to a bromination reaction.
  - The reaction is monitored to achieve a bromine content of up to 28%.<sup>[7]</sup>
  - The product, **Vat Orange 1**, is then isolated and purified.
- Note: The specific reaction conditions, such as solvent, temperature, and catalyst, are not specified in the available literature.

## Applications

The primary application of **Vat Orange 1** is as a dye for various textiles.<sup>[1]</sup> It is used for dyeing and printing on cotton, cotton/polyester blends, viscose, and silk.<sup>[2][4]</sup> Due to its severe light-brittle nature, it is often used in color matching.<sup>[3][4]</sup> It can also be processed into organic pigments.<sup>[2][4][5][7]</sup>

Recent studies have highlighted the potential of **Vat Orange 1** in the field of material science. Its properties as an n-type semiconductor make it a candidate for use in organic field-effect transistors (OFETs).<sup>[9]</sup> The stability of **Vat Orange 1** in air further enhances its suitability for such applications.<sup>[9]</sup>

## Safety and Handling

**Vat Orange 1** is considered harmful if swallowed and may cause gastrointestinal irritation.<sup>[14]</sup> It can also cause irritation to the eyes, skin, and respiratory tract.<sup>[14]</sup> It is recommended to handle this chemical with appropriate personal protective equipment, including chemical safety goggles, rubber gloves, and a respirator.<sup>[14]</sup> Handling should be performed in a well-ventilated area or a chemical fume hood.<sup>[14]</sup>

Storage: Store in a cool, dry place in tightly sealed, light-resistant containers.<sup>[14]</sup>

## Toxicological Information

There is limited toxicological data available for **Vat Orange 1**. It is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.<sup>[14]</sup> However, mutagenicity data has been reported.<sup>[14]</sup>

## Conclusion

**Vat Orange 1** (CAS 1324-11-4) is a well-established vat dye with significant applications in the textile industry. Its chemical and physical properties, particularly its colorfastness, make it a valuable colorant. While its synthesis from Vat Yellow 4 is known, detailed experimental protocols are not readily available. The emergence of **Vat Orange 1** as a potential n-type semiconductor opens new avenues for research in organic electronics. As with any chemical, proper safety precautions are essential when handling this compound. Further research into its toxicological profile and detailed synthetic methodologies would be beneficial for both industrial and research applications.

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